

Essential Safety and Operational Guide for Phenyl Vinyl Ether

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Phenyl vinyl ether

Cat. No.: B1213313

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For laboratory professionals, including researchers, scientists, and those in drug development, the safe handling of chemicals is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **Phenyl vinyl ether**, ensuring the well-being of personnel and the integrity of research.

Chemical Safety and Hazard Information

Phenyl vinyl ether is a flammable liquid that is harmful if swallowed and may cause an allergic skin reaction.[1][2][3] It is crucial to handle this chemical with appropriate care in a well-ventilated area, away from heat, sparks, and open flames.[3]

Key Physical and Chemical Properties:

Property	Value
CAS Number	766-94-9
Molecular Formula	C ₈ H ₈ O
Molecular Weight	120.15 g/mol [2]
Appearance	Liquid
Density	0.978 g/mL at 25 °C[1][4]
Boiling Point	155.5°C (estimate)[4]
Flash Point	16 °C (60.8 °F)[1]
Storage Temperature	2-8°C[1][4]

Personal Protective Equipment (PPE)

When handling **Phenyl vinyl ether**, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Always inspect gloves for tears or punctures before use.[5]
Eye and Face Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory. A face shield should be used when there is a risk of splashing.
Skin and Body Protection	Laboratory coat or chemical-resistant apron	A flame-retardant lab coat is recommended. Ensure it is fully buttoned.
Respiratory Protection	Use in a well-ventilated area or fume hood	If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges should be used.

Operational Plan for Handling Phenyl Vinyl Ether

A systematic approach to handling **Phenyl vinyl ether** from receipt to disposal is critical for safety and compliance.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[6]
- The storage temperature should be maintained between 2-8°C.[1][4]
- Ensure the container is tightly closed.[3]

2. Handling and Use:

- All handling of **Phenyl vinyl ether** should be conducted in a chemical fume hood.
- Ground and bond containers when transferring material to prevent static discharge.[3]
- Use non-sparking tools.[3]
- Avoid contact with skin, eyes, and clothing.[6]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3][6]

3. Disposal Plan:

- **Phenyl vinyl ether** and any contaminated materials are considered hazardous waste.[7]
- Collect waste in a designated, properly labeled, and sealed container.
- Dispose of the waste through an approved hazardous waste disposal plant.[6][7]
- Do not dispose of it down the drain.

Emergency and Spill Response Procedures

In the event of an accidental release, immediate and appropriate action is necessary.

1. Spill Cleanup Protocol:

- Evacuate non-essential personnel from the immediate area.
- Ensure proper ventilation.
- Wear the appropriate PPE as outlined above.
- For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material and place it in a sealed container for hazardous waste disposal.[8]
- Clean the spill area with soap and water.[9]

- For large spills, contact your institution's environmental health and safety department immediately.

2. First Aid Measures:

- If on skin: Immediately wash with plenty of soap and water.[6] Remove contaminated clothing. If skin irritation or a rash occurs, seek medical attention.[3][6]
- If in eyes: Rinse cautiously with water for several minutes.[6] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[6]
- If swallowed: Rinse mouth.[3] Call a poison center or doctor if you feel unwell.[3]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[6]

Caption: Workflow for handling **Phenyl vinyl ether** and responding to emergencies.

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Phone: (601) 213-4426
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